

Methyl 4-bromothiophene-2-carboxylate: A Versatile Building Block in Materials Science

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Compound of Interest

Compound Name: Methyl 4-bromothiophene-2-carboxylate

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Methyl 4-bromothiophene-2-carboxylate is a substituted thiophene derivative that has emerged as a crucial intermediate in the synthesis of a wide array of functional organic materials and pharmaceutical compounds. Its unique electronic properties and versatile reactivity, stemming from the presence of both an electron-withdrawing ester group and a reactive bromine atom on the thiophene ring, make it a valuable precursor for the construction of complex molecular architectures. This guide provides a comprehensive overview of its role in materials science, focusing on its application in the synthesis of conjugated polymers and small molecules for organic electronics, supported by experimental details and key data.

Core Properties and Specifications

Methyl 4-bromothiophene-2-carboxylate is a solid at room temperature with a molecular weight of 221.07 g/mol ^[1] Its structure lends itself to a variety of chemical transformations, making it a staple in synthetic chemistry laboratories.

Property	Value	Reference
Molecular Formula	C ₆ H ₅ BrO ₂ S	[1]
Molecular Weight	221.07 g/mol	[1]
Appearance	Solid	
CAS Number	62224-16-2	
Key Structural Features	Thiophene ring, Methyl ester group, Bromine substituent	

Applications in Materials Science

The primary application of **methyl 4-bromothiophene-2-carboxylate** in materials science lies in its use as a monomer or precursor for the synthesis of π -conjugated systems. These materials are at the forefront of research in organic electronics, with potential applications in organic thin-film transistors (OTFTs), organic solar cells (OSCs), and organic light-emitting diodes (OLEDs). The bromine atom provides a reactive handle for cross-coupling reactions, such as the Suzuki and Heck reactions, enabling the extension of the conjugated system.

Suzuki Coupling: The Suzuki coupling reaction is a powerful method for forming carbon-carbon bonds. In the context of materials synthesis, it is widely used to polymerize or functionalize aromatic halides. **Methyl 4-bromothiophene-2-carboxylate** can be coupled with a variety of boronic acids or esters to introduce new aromatic or vinyl groups. This approach is fundamental to creating tailored organic semiconductors with specific electronic and optical properties.

Heck Reaction: The Heck reaction provides a means to form substituted alkenes from aryl halides. This reaction is particularly useful for synthesizing vinylene-based conjugated polymers and small molecules. By reacting **methyl 4-bromothiophene-2-carboxylate** with various alkenes, researchers can introduce vinylene linkages into the molecular backbone, which can effectively tune the electronic bandgap and charge transport properties of the resulting material. The resulting thienylacrylic acids can be further cyclized to create more complex heterocyclic systems.[2][3][4][5][6][7][8][9]

Experimental Protocols

Detailed experimental procedures are crucial for the successful synthesis and application of materials derived from **methyl 4-bromothiophene-2-carboxylate**. Below are generalized protocols for the key synthetic transformations.

General Procedure for Suzuki Coupling

A mixture of **methyl 4-bromothiophene-2-carboxylate**, a suitable boronic acid or ester, a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$ or $\text{Pd}(\text{dppf})\text{Cl}_2$), and a base (e.g., K_2CO_3 , Na_2CO_3 , or KOAc) is dissolved in an appropriate solvent system (e.g., dioxane, toluene, or DMF/water).^[10] The reaction mixture is then heated under an inert atmosphere (e.g., nitrogen or argon) for several hours. After completion, the reaction is cooled to room temperature, and the product is extracted with an organic solvent. The organic layer is then washed, dried, and concentrated. The crude product is purified by column chromatography or recrystallization to yield the desired coupled product.

Parameter	Typical Conditions
Catalyst	$\text{Pd}(\text{dppf})\text{Cl}_2$
Base	Potassium Acetate (KOAc)
Solvent	1,4-Dioxane
Temperature	80 °C
Atmosphere	Nitrogen
Reactant Ratio	Methyl 4-bromothiophene-2-carboxylate : Bis(pinacolato)diboron : KOAc : $\text{Pd}(\text{dppf})\text{Cl}_2$
1 : 1.5 : 2 : 0.05	

This table represents a typical borylation reaction, a common first step before subsequent Suzuki coupling.

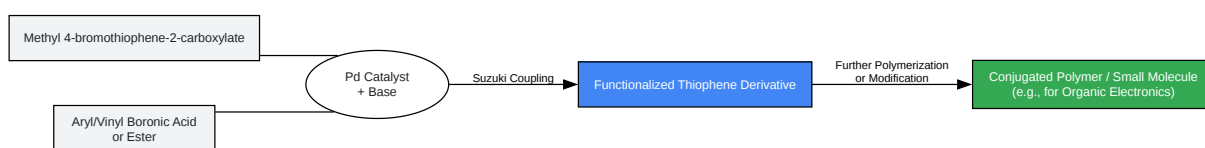
General Procedure for Heck Reaction

Methyl 4-bromothiophene-2-carboxylate, an alkene, a palladium catalyst (e.g., $\text{Pd}(\text{OAc})_2$), a phosphine ligand (e.g., PPh_3), and a base (e.g., Et_3N) are combined in a suitable solvent (e.g., DMF or acetonitrile). The mixture is heated under an inert atmosphere until the starting

materials are consumed. The reaction is then cooled, and the product is isolated by extraction and purified by chromatography or recrystallization. This process typically yields substituted thienylacrylic acids which can be further modified.^{[2][3][4][5][6][7][8][9]}

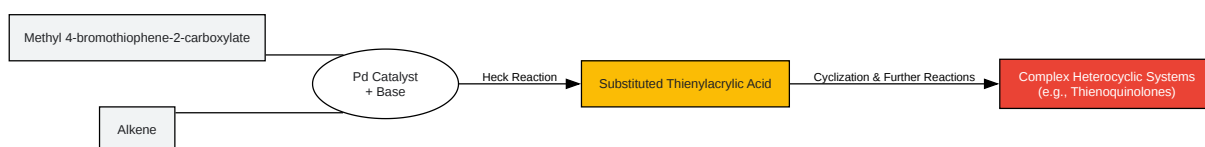
Visualizing Synthetic Pathways

The following diagrams illustrate the key synthetic routes starting from **methyl 4-bromothiophene-2-carboxylate** for the development of advanced materials.



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Suzuki Coupling reaction pathway for functional material synthesis.



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Heck Reaction pathway for the synthesis of complex heterocycles.

Quantitative Data Summary

The following table summarizes representative reaction yields found in the literature for transformations involving **methyl 4-bromothiophene-2-carboxylate**. These examples highlight its utility as a synthetic intermediate.

Reaction Type	Product	Yield (%)	Reference
Borylation (precursor for Suzuki)	Methyl 4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)thiophene-2-carboxylate	90%	
Heck Reaction	3-(5-Methoxycarbonyl-3-thienyl)acrylic Acid	70.2%	

Note: The yields can vary significantly depending on the specific substrates, catalysts, and reaction conditions used.

Conclusion

Methyl 4-bromothiophene-2-carboxylate is a cornerstone building block for the synthesis of advanced organic materials. Its amenability to powerful cross-coupling reactions like the Suzuki and Heck reactions allows for the systematic design and synthesis of novel conjugated polymers and small molecules. These materials hold significant promise for applications in organic electronics, including transistors and solar cells. The experimental protocols and synthetic pathways outlined in this guide provide a solid foundation for researchers and professionals seeking to leverage the unique properties of this versatile thiophene derivative in their work. Further research into the structure-property relationships of materials derived from this compound will undoubtedly lead to the development of next-generation organic electronic devices.

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